

Di(ethylene glycol) dimethacrylate (DEGDMA): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylene glycol dimethacrylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Di(ethylene glycol) dimethacrylate (DEGDMA) is a difunctional monomer widely utilized as a crosslinking agent in the synthesis of polymers for diverse applications, including in the biomedical and pharmaceutical fields. Its chemical structure, characterized by two terminal methacrylate groups separated by a flexible diethylene glycol linker, imparts unique properties to the resulting polymeric networks. This technical guide provides an in-depth overview of the core chemical properties and molecular structure of DEGDMA, presenting quantitative data in structured tables and detailing experimental methodologies for its characterization.

Furthermore, this document illustrates the fundamental polymerization pathway of DEGDMA, offering a valuable resource for researchers and professionals engaged in polymer chemistry and drug development.

Molecular Structure and Identification

DEGDMA is a clear, colorless liquid.^[1] Its molecular structure consists of two methacrylate units ester-linked to a diethylene glycol chain. This bifunctional nature is the key to its role as a potent crosslinking agent, enabling the formation of three-dimensional polymer networks.^[2]

The key identifiers and structural details of DEGDMA are summarized below:

- Chemical Name: Di(ethylene glycol) dimethacrylate^[1]

- Synonyms: 2,2'-Oxybisethanol dimethacrylate, 2,2'-Oxydiethyl dimethacrylate[3]
- CAS Number: 2358-84-1[1]
- Molecular Formula: C₁₂H₁₈O₅[1]
- Molecular Weight: 242.27 g/mol [1]
- SMILES: CC(=C)C(=O)OCCOCCOC(=O)C(=C)C[4]
- InChI Key: XFCMNSHQOZQILR-UHFFFAOYSA-N[4]

Physicochemical Properties

The physical and chemical properties of DEGDMA are crucial for its handling, storage, and application in various polymerization processes. A summary of these properties is presented in the following tables.

Table 1: Physical Properties of DEGDMA

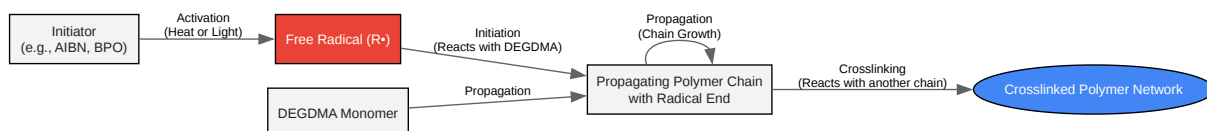
Property	Value	Reference
Appearance	Clear, colorless liquid	[1]
Boiling Point	134 °C at 2 mmHg	[1][3][5]
Density	1.082 g/mL at 25 °C	[1][3][5]
Refractive Index (n _{20/D})	1.458	[1][3]
Viscosity	Low	[6][7]

Table 2: Chemical and Safety Properties of DEGDMA

Property	Value/Information	Reference
Solubility	Soluble in chloroform, ethyl acetate, and methanol	[1]
Stability	Light-sensitive; should be stored at -20°C	[1]
Hazards	Moderate skin sensitizer, may cause irritation upon inhalation	[1]

Polymerization of DEGDMA

DEGDMA is a key component in free-radical polymerization, where it acts as a crosslinker to form a polymer network. The process is initiated by a free-radical initiator, which can be activated by heat or light. The initiator creates free radicals that react with the vinyl groups of the DEGDMA monomers, leading to the formation of growing polymer chains. The bifunctional nature of DEGDMA allows these chains to connect, resulting in a crosslinked, three-dimensional structure.



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Figure 1: Free-Radical Polymerization of DEGDMA.

Experimental Protocols

This section provides generalized methodologies for the characterization of DEGDMA. These protocols are based on standard laboratory techniques and may require optimization for specific equipment and research needs.

Synthesis of Di(ethylene glycol) dimethacrylate

This protocol is adapted from the synthesis of ethylene glycol dimethacrylate and outlines a typical esterification reaction.

Materials:

- Diethylene glycol
- Methacrylic acid
- Sulfuric acid (catalyst)
- Hydroquinone (inhibitor)
- Sodium carbonate (Na_2CO_3) solution (5%)
- Sodium chloride (NaCl) solution (5%)
- Anhydrous magnesium sulfate (MgSO_4)
- Three-necked flask, condenser, water remover, stirrer

Procedure:

- Combine diethylene glycol, methacrylic acid, hydroquinone, and sulfuric acid in a three-necked flask equipped with a stirrer, condenser, and water remover.
- Heat the reaction mixture to approximately 110°C under a nitrogen atmosphere.
- Maintain the reaction for several hours, monitoring the progress by measuring the acid index of the mixture periodically.
- Once the reaction is complete (indicated by a stable, low acid index), cool the mixture to room temperature.
- Neutralize the excess acid and catalyst by washing the product three times with a 5% Na_2CO_3 solution.
- Wash the product twice with a 5% NaCl solution to remove any remaining salts.

- Wash the product with distilled water.
- Dry the organic layer over anhydrous MgSO_4 .
- Filter the solution to remove the drying agent.
- Remove any remaining volatile components under reduced pressure to obtain the purified DEGDMA product.

Determination of Physical Properties

Materials:

- DEGDMA sample
- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band
- Heating source (Bunsen burner or microburner)

Procedure:

- Fill the small test tube about half-full with the DEGDMA sample.
- Place a capillary tube (sealed end up) into the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Insert the thermometer assembly into the Thiele tube, ensuring the sample is immersed in the mineral oil.

- Gently heat the side arm of the Thiele tube with a continuous back-and-forth motion.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a continuous stream of bubbles is observed, remove the heat.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Materials:

- DEGDMA sample
- Pycnometer (a flask with a specific, known volume)
- Analytical balance

Procedure:

- Carefully clean and dry the pycnometer.
- Weigh the empty pycnometer on an analytical balance and record the mass (m1).
- Fill the pycnometer with distilled water of a known temperature and density. Weigh the filled pycnometer and record the mass (m2).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with the DEGDMA sample.
- Weigh the pycnometer filled with the DEGDMA sample and record the mass (m3).
- The density of the DEGDMA can be calculated using the following formula:
$$\text{Density_DEGDMA} = ((m3 - m1) / (m2 - m1)) * \text{Density_water}$$

Materials:

- DEGDMA sample

- Abbe refractometer
- Dropper
- Lens paper and ethanol for cleaning

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Clean the prism surfaces of the refractometer with lens paper and a small amount of ethanol.
- Place a few drops of the DEGDMA sample onto the lower prism.
- Close the prisms and allow the sample to spread evenly.
- Adjust the light source and the focus to obtain a clear and sharp dividing line in the eyepiece.
- Align the dividing line with the crosshairs.
- Read the refractive index from the scale. Record the temperature at which the measurement is taken.

Spectroscopic Analysis (FTIR)

This protocol provides a general method for obtaining the infrared spectrum of liquid DEGDMA.

Materials:

- DEGDMA sample
- Fourier-Transform Infrared (FTIR) spectrometer with an Attenuated Total Reflectance (ATR) accessory or salt plates (e.g., NaCl or KBr)
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lens paper

Procedure (using ATR-FTIR):

- Ensure the ATR crystal is clean. If necessary, clean it with a suitable solvent and lens paper.
- Record a background spectrum of the empty ATR crystal.
- Place a small drop of the DEGDMA sample directly onto the ATR crystal, ensuring the crystal is fully covered.
- Acquire the FTIR spectrum of the sample over the desired wavenumber range (e.g., 4000-400 cm^{-1}).
- After the measurement, clean the ATR crystal thoroughly.

Procedure (using salt plates):

- Ensure the salt plates are clean and dry.
- Place a small drop of the DEGDMA sample on one salt plate.
- Carefully place the second salt plate on top, creating a thin liquid film between the plates.
- Place the salt plate assembly in the sample holder of the FTIR spectrometer.
- Acquire the FTIR spectrum.
- After the measurement, clean the salt plates with a suitable dry solvent.

Applications in Research and Development

DEGDMA is a versatile crosslinking agent with numerous applications in materials science and drug development.^[1] Its ability to form stable, crosslinked polymer networks makes it suitable for:

- Dental Resins and Composites: Enhancing the mechanical strength and durability of dental restorations.^[1]
- Coatings and Adhesives: Improving adhesion and resistance to environmental factors.^[1]

- **Hydrogels for Drug Delivery:** The crosslinked network can be designed to control the release of therapeutic agents. The flexibility of the diethylene glycol linker can influence the swelling behavior and drug diffusion properties of the hydrogel.
- **Biomaterials and Tissue Engineering:** Creating scaffolds with specific mechanical properties to support cell growth and tissue regeneration.

Safety and Handling

DEGDMA is classified as a moderate skin sensitizer and can cause irritation upon inhalation.^[1] It has been shown to have cytotoxic and genotoxic effects on human cells.^[1] Therefore, it is crucial to handle DEGDMA with appropriate safety precautions:

- Work in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.
- Store in a cool, dark place, away from light and sources of ignition, as it is light-sensitive.^[1]

Conclusion

Di(ethylene glycol) dimethacrylate is a fundamental building block in polymer chemistry with significant implications for the development of advanced materials, particularly in the biomedical and pharmaceutical sectors. A thorough understanding of its chemical properties, molecular structure, and polymerization behavior is essential for its effective and safe utilization. This technical guide provides a comprehensive overview of these core aspects, offering valuable data and methodologies to support researchers and professionals in their work with this important monomer.

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- To cite this document: BenchChem. [Di(ethylene glycol) dimethacrylate (DEGDMA): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134921#degdma-chemical-properties-and-molecular-structure>]

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